

## Technical Guide: Safety and Handling of 2-Methylpropylboronic Acid

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Compound of Interest		
Compound Name:	2-Methylpropylboronic acid	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-methylpropylboronic acid** (also known as isobutylboronic acid). The information is intended to assist researchers, scientists, and drug development professionals in using this reagent safely in a laboratory setting.

## **Chemical and Physical Properties**

**2-Methylpropylboronic acid** is a white, crystalline solid that is hygroscopic, meaning it readily absorbs moisture from the air.[1] It is an important reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions.[2]

Property	Value	Reference
CAS Number	84110-40-7	[3]
Molecular Formula	C4H11BO2	[3]
Molecular Weight	101.94 g/mol	[3]
Appearance	White flakes or crystalline solid	[1][4]
Melting Point	108-111 °C	[4]
Hygroscopicity	Hygroscopic	[1][5]



## **Hazard Identification and Classification**

**2-Methylpropylboronic acid** is classified as an irritant. It can cause skin, eye, and respiratory tract irritation.[1][3] Ingestion may lead to gastrointestinal irritation.[1]

Hazard Classification	GHS Code	Description	Reference
Skin Irritation	H315	Causes skin irritation	[3]
Eye Irritation	H319	Causes serious eye irritation	[3]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	[3]

NFPA 704 Rating (estimated):[1]

Health: 2 (Moderate)

Flammability: 0 (Minimal)

Instability: 0 (Minimal)

## **Toxicological Data**

Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **2-methylpropylboronic acid** are not readily available in published literature.[1] Due to the lack of comprehensive toxicological data, this compound should be handled with care, assuming it may have other potential health effects.

## **Personal Protective Equipment (PPE)**

Appropriate personal protective equipment must be worn at all times when handling **2-methylpropylboronic acid** to minimize exposure.



РРЕ Туре	Specification	Reference
Eye Protection	Chemical safety goggles or glasses conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US)	[1][5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes	[1]
Respiratory Protection	Not required for small-scale laboratory use with adequate ventilation. For large-scale use or in case of insufficient ventilation, a NIOSH/MSHA approved respirator is recommended.	[1]

# Experimental Protocols General Handling and Storage

**2-Methylpropylboronic acid** is hygroscopic and should be stored in a tightly sealed container in a cool, dry place, preferably in a desiccator or under an inert atmosphere (e.g., nitrogen or argon).[1][5]

## **Weighing and Transferring**

Due to its fluffy nature and potential for static electricity, **2-methylpropylboronic acid** should be weighed and transferred in a fume hood to avoid inhalation of dust. An anti-static gun can be used to minimize static cling.

#### Protocol:

Ensure the fume hood is functioning correctly.



- · Wear all required PPE.
- Place a weighing paper or boat on the analytical balance and tare.
- Carefully transfer the desired amount of 2-methylpropylboronic acid to the weighing vessel using a clean spatula.
- If the solid is being added to a reaction vessel, do so carefully to avoid creating dust.
- Clean any spills immediately (see section 6).

## Use in a Suzuki-Miyaura Coupling Reaction (Illustrative Example)

This protocol provides a general outline and should be adapted to the specific requirements of the reaction being performed.

- Reaction Setup:
  - Set up a dry reaction flask equipped with a magnetic stir bar and a condenser under an inert atmosphere (nitrogen or argon).
  - To the flask, add the aryl halide, a palladium catalyst (e.g., Pd(PPh3)4), and a suitable solvent (e.g., toluene, dioxane, or DMF).
- Addition of Reagents:
  - In a separate container, dissolve the 2-methylpropylboronic acid and a base (e.g., K2CO3, Cs2CO3, or K3PO4) in a suitable solvent (e.g., water or ethanol).
  - Add the solution of the boronic acid and base to the reaction flask via a syringe or dropping funnel.

#### Reaction:

 Heat the reaction mixture to the desired temperature and monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC, or LC-MS).



#### • Work-up:

- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by adding water or a dilute aqueous acid.
- Extract the product with an organic solvent.
- Wash the organic layer with brine, dry it over an anhydrous salt (e.g., MgSO4 or Na2SO4), and concentrate it under reduced pressure.
- Purification:
  - Purify the crude product by a suitable method, such as column chromatography or recrystallization.

#### **Accidental Release Measures**

In case of a spill, follow these steps:

- Evacuate the area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, carefully sweep up the spilled solid and place it in a sealed container for disposal.[1][6]
- Avoid generating dust.[1]
- Clean the spill area with a wet cloth or paper towel and dispose of the cleaning materials in a sealed bag.

## **First Aid Measures**

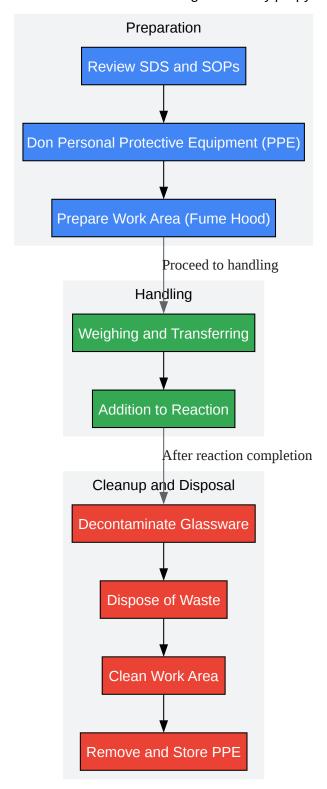


Exposure Route	First Aid Procedure	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[1]
Skin Contact	Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.	[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	[1]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Seek medical attention.	[1]

# Visualizations Experimental Workflow for Safe Handling



Experimental Workflow for Safe Handling of 2-Methylpropylboronic Acid

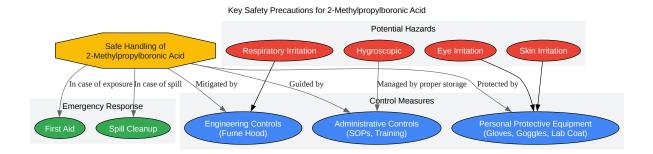


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Caption: Workflow for handling **2-methylpropylboronic acid**.



## **Logical Relationships of Safety Precautions**



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Caption: Relationships between safety precautions.

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